

Early research on the mitochondrial respiratory chain inhibition by "Antifungal agent 11"

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Compound of Interest

Compound Name: Antifungal agent 11

Cat. No.: B12424849

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Unraveling the Mitochondrial Siege: The Case of "Antifungal Agent 11" Remains Elusive

An in-depth exploration into the early research surrounding the mitochondrial respiratory chain inhibition by a compound designated "**Antifungal agent 11**" has yielded no specific scientific data or peer-reviewed publications under this identifier. While the name "**Antifungal agent 11**" appears in the catalog of a chemical supplier, crucial information regarding its mechanism of action, inhibitory concentrations, and the experimental protocols used for its characterization are not publicly available.

The global scientific community relies on published, peer-reviewed research to validate and build upon experimental findings. In the absence of such documentation for "**Antifungal agent 11**," a comprehensive technical guide as requested cannot be constructed. The core requirements of detailing quantitative data, experimental methodologies, and visualizing its specific molecular interactions are contingent on the availability of this foundational research.

The Landscape of Mitochondrial Inhibition by Antifungal Agents

Despite the lack of information on "**Antifungal agent 11**," the broader field of antifungal research has identified the mitochondrial respiratory chain as a critical target for novel therapeutic agents. Numerous compounds have been investigated for their ability to disrupt this

essential pathway in pathogenic fungi, leading to cell death. These agents typically target one of the five protein complexes (Complex I-V) that constitute the electron transport chain.

To provide a valuable resource for researchers, scientists, and drug development professionals, we can offer a detailed technical guide on a well-characterized antifungal agent with a confirmed mechanism of action on the mitochondrial respiratory chain. Several such compounds have been extensively studied and reported in scientific literature.

Proposed Alternative Subjects for an In-depth Technical Guide:

- Ilicicolin H: A natural product known to be a potent and broad-spectrum antifungal agent that targets the cytochrome bc1 complex (Complex III) of the mitochondrial respiratory chain.[\[1\]](#)
[\[2\]](#)
- 19ak: A thiosemicarbazone derivative that has been shown to inhibit mitochondrial respiration by targeting Complex I of the respiratory chain in various fungal species.[\[2\]](#)
- Inz-1: An indazole compound identified through high-throughput screening that acts as an inhibitor of the cytochrome bc1 complex (Complex III).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- xy12: A more recently identified lipophilic pyrylium salt that has been demonstrated to inhibit mitochondrial respiratory Complex I in *Candida albicans*.

A technical guide on one of these compounds would allow for a thorough presentation of:

- Quantitative Data: Including IC50 and MIC values against various fungal pathogens.
- Detailed Experimental Protocols: Describing the assays used to determine mitochondrial inhibition, such as oxygen consumption rate measurements and specific complex activity assays.
- Visualizations: Including diagrams of the proposed mechanism of action and experimental workflows, as originally requested.

We invite the user to select one of these well-documented antifungal agents. Upon selection, a comprehensive technical guide conforming to the original core requirements will be generated

based on the available scientific literature. This approach will ensure the delivery of a factually accurate and valuable resource for the intended audience.

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References

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